

# Bromohydroquinone: A Technical Overview of its Core Molecular Properties

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## Compound of Interest

Compound Name: **Bromohydroquinone**

Cat. No.: **B146026**

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For researchers, scientists, and professionals engaged in drug development and chemical synthesis, a precise understanding of a compound's fundamental properties is paramount. This guide provides a focused summary of the molecular formula and weight of **bromohydroquinone**, a key aromatic organic compound.

## Core Molecular Data

**Bromohydroquinone**, also known as 2-bromo-1,4-benzenediol, is a substituted hydroquinone. Its fundamental molecular attributes are summarized below.

| Property          | Value            | References                                                  |
|-------------------|------------------|-------------------------------------------------------------|
| Molecular Formula | $C_6H_5BrO_2$    | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
|                   | $BrC_6H_3(OH)_2$ |                                                             |
| Molecular Weight  | 189.01 g/mol     | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |

The molecular formula indicates that each molecule of **bromohydroquinone** contains six carbon atoms, five hydrogen atoms, one bromine atom, and two oxygen atoms.[\[1\]](#)[\[2\]](#)[\[3\]](#) The molecular weight is a critical parameter for stoichiometric calculations in chemical reactions and for analytical procedures such as mass spectrometry.[\[1\]](#)

## Experimental Protocols

The determination of the molecular weight and formula of a chemical compound like **bromohydroquinone** is typically achieved through standard analytical techniques. These methods include:

- Mass Spectrometry: To determine the mass-to-charge ratio of the ionized molecule, providing a highly accurate molecular weight.
- Elemental Analysis: To determine the percentage composition of each element (carbon, hydrogen, bromine, oxygen), which is then used to derive the empirical and molecular formula.

Detailed, step-by-step experimental protocols for these well-established techniques are widely available in standard analytical chemistry literature and are not specific to this compound.

## Visualizations

As this technical guide focuses solely on the fundamental and discrete data points of molecular weight and formula, there are no signaling pathways, complex experimental workflows, or logical relationships to depict. Therefore, a Graphviz diagram is not applicable to the scope of this document.

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## References

- 1. 2-Bromo-1,4-benzenediol | C<sub>6</sub>H<sub>5</sub>BrO<sub>2</sub> | CID 68502 - PubChem [pubchem.ncbi.nlm.nih.gov]
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